

Application Notes and Protocols for Cementing Lithium Disilicate Crowns with Variolink

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Variolink

Cat. No.: B1169904

[Get Quote](#)

Introduction:

This document provides detailed application notes and protocols for the use of **Variolink**, an adhesive resin cement, for the permanent cementation of lithium disilicate all-ceramic restorations. **Variolink** is available in dual-curing (**Variolink** Esthetic DC) and light-curing (**Variolink** Esthetic LC) formulations, offering flexibility for various clinical situations.^{[1][2]} The successful long-term performance of lithium disilicate crowns is highly dependent on a meticulous cementation protocol that ensures a strong and durable bond between the restoration and the tooth structure. These guidelines are intended for researchers, scientists, and dental professionals to ensure optimal outcomes.

I. Product Overview

Variolink Esthetic is a luting composite system designed for the adhesive cementation of demanding ceramic and composite restorations.^{[1][2]}

- **Variolink** Esthetic DC (Dual-Cure): Suitable for all types of indirect restorations, including those made of lithium disilicate, glass-ceramic, composite resin, zirconium oxide, and metal.^[1] Its dual-curing properties ensure complete polymerization even in areas with limited light access.
- **Variolink** Esthetic LC (Light-Cure): Indicated for the adhesive cementation of restorations with a thickness of less than 2 mm and adequate translucency, such as veneers and thin inlays/onlays made of lithium disilicate, glass-ceramic, or composite resin.^[1]

Key Features:

- **High Bond Strength:** Achieves a strong and reliable bond to both the tooth structure and the lithium disilicate restoration.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Esthetic Properties:** Offers a range of shades with high color stability to achieve natural-looking results.[\[1\]](#)
- **User-Friendly Handling:** Features a flexible consistency and allows for easy removal of excess cement.[\[1\]](#)[\[8\]](#)

II. Experimental Data: Performance Metrics

Numerous studies have evaluated the performance of **Variolink** for cementing lithium disilicate crowns. The following tables summarize key quantitative data from this research.

Table 1: Shear Bond Strength (SBS) of **Variolink** to Lithium Disilicate

Study	Variolink Product	Substrate	Surface Treatment	Mean SBS (MPa) ± SD	Key Findings
Kumbuloglu et al. (2005) [3]	Variolink II	IPS Empress 2 (Lithium Disilicate)	Not specified	23.2 ± 7.5 (after thermocycling)	Variolink II demonstrated the highest bond strength after thermocycling compared to other resin cements tested.[3]
Tiu et al. (2016)[4]	Variolink N	IPS E.max (Lithium Disilicate)	Not specified	14.19 ± 0.76	Variolink N (a total-etch resin cement) showed significantly higher SBS compared to self-etch and self-adhesive resin cements.[4]

Alkhurays & Alqahtani (2019)[6]	Variolink Esthetic DC	Lithium Disilicate	Micro-etch + 10% HF acid	Not specified directly for VDC alone	Surface treatment with micro-etching followed by hydrofluoric acid resulted in significantly higher SBS compared to acid-etching alone.[6]
do Vale et al. (2019)[5]	Variolink N	CAD/CAM Lithium Disilicate	Airborne abrasion, 10% HF acid, Monobond N	27.10 ± 0.92 (24h) / 20.62 ± 1.25 (1 year)	The dual-cured Variolink N showed significantly higher microshear bond strength than the light-cured version, and thermocycling reduced the bond strength for both.[5]
Barreto et al. (2018)[7]	Variolink II	Lithium Disilicate	Not specified	18.8 ± 0.92	Dual-cure resin cements like Variolink II demonstrated higher SBS than light-cure variants

for cementing
lithium
disilicate
veneers.[\[7\]](#)

Table 2: Marginal Adaptation of Lithium Disilicate Crowns Cemented with **Variolink**

Study	Variolink Product	Measurement	Before TCML (µm)	After TCML (µm)	Key Findings
Peroz et al. (2019) [9]	Variolink II	Marginal Gap (MG)	317	320	Variolink II, a three-step system, showed higher marginal gap values compared to systems with fewer steps. [9]
Peroz et al. (2019) [9]	Variolink II	Absolute Marginal Discrepancy (AMD)	412	406	The type of resin cement had a significant influence on the marginal adaptation. [9]

Table 3: Clinical Survival Rate of Lithium Disilicate Crowns Cemented with **Variolink**

Study	Variolink Product	Observation Period	Survival Rate	Key Findings
Malament et al. (2021)[10]	Variolink Esthetic DC	3 Years	96% (monolithic crowns)	A minimally invasive approach with reduced thickness monolithic lithium disilicate crowns demonstrated a high survival rate.[10]
Fotiadou et al. (2017)[11]	Not specified	up to 8.3 years	97.5% (mean 5.9 years)	Lithium disilicate inlays and partial crowns showed high survival rates over the medium to long term.[11]

III. Experimental Protocols

A. Shear Bond Strength (SBS) Testing Protocol (Adapted from Tiu et al., 2016[4])

- Specimen Preparation:
 - Fabricate lithium disilicate discs (e.g., IPS E.max) of a standardized diameter and thickness.
 - Prepare human dentin surfaces by grinding the occlusal surfaces of extracted premolars flat.
- Surface Treatment:
 - Lithium Disilicate: Etch the bonding surface of the discs with 5% hydrofluoric acid for 20 seconds, rinse thoroughly with water, and dry. Apply a silane coupling agent (e.g.,

Monobond Plus) and allow it to react for 60 seconds before air-drying.[12][13]

- Dentin: Etch the dentin surface with 37% phosphoric acid for 15 seconds, rinse, and gently air-dry, leaving a moist surface. Apply a dental adhesive (e.g., Adhese Universal) and light-cure according to the manufacturer's instructions.[12][14]
- Cementation:
 - Apply **Variolink** cement to the treated lithium disilicate surface.
 - Seat the disc onto the prepared dentin surface under a constant load.
 - Remove excess cement.
 - Light-cure all margins according to the manufacturer's instructions.
- Storage and Testing:
 - Store the bonded specimens in distilled water at 37°C for a specified period (e.g., 24 hours or 1 week).
 - Subject the specimens to shear loading in a universal testing machine at a constant crosshead speed (e.g., 1 mm/min) until fracture.
 - Record the load at fracture and calculate the shear bond strength in megapascals (MPa).
- Failure Analysis:
 - Examine the fractured specimens under a microscope (e.g., scanning electron microscope) to determine the mode of failure (adhesive, cohesive, or mixed).

B. Marginal Gap Evaluation Protocol (Adapted from Peroz et al., 2019[9])

- Crown Preparation and Fabrication:
 - Prepare extracted human premolars for full ceramic crowns.
 - Fabricate lithium disilicate crowns for the prepared teeth.

- Cementation:
 - Cement the crowns using **Variolink** following the recommended clinical protocol.
- Micro-CT Analysis:
 - Scan the cemented crowns using a micro-computed tomography (μCT) device before and after thermomechanical cycling.
 - Reconstruct the 3D images and measure the marginal gap (vertical distance) and absolute marginal discrepancy (linear distance) at multiple points around the crown margin.
- Thermomechanical Cycling (TCML):
 - Subject the specimens to a specified number of thermal cycles (e.g., 5,000 to 10,000 cycles) in water baths of varying temperatures (e.g., 5°C and 55°C).
 - Simultaneously apply a cyclic mechanical load to simulate oral function.

IV. Clinical Application Protocol for Variolink Esthetic DC

Step 1: Pre-operative Procedures

- Shade Selection: Use the **Variolink** Esthetic try-in pastes to select the appropriate cement shade for optimal esthetic results before cementation.[\[12\]](#)
- Temporary Restoration Removal: Remove the temporary restoration and thoroughly clean the preparation with a fluoride-free cleaning paste (e.g., Proxyl fluoride-free) and a polishing brush to remove any residual temporary cement.[\[12\]](#)
- Rinsing and Drying: Rinse the preparation with water spray and dry with oil-free air. Avoid over-drying the dentin.[\[12\]](#)[\[14\]](#)

Step 2: Restoration Pre-treatment

- Cleaning: If the restoration was tried in with a try-in paste, clean the bonding surface with a cleaning agent like Ivoclean for 20 seconds, then rinse and dry.[\[12\]](#)
- Etching: Etch the internal surface of the lithium disilicate restoration with 5% hydrofluoric acid for 20 seconds.[\[15\]](#)[\[16\]](#) Thoroughly rinse with water and dry with oil-free air.
- Silanization: Apply a universal primer such as Monobond Plus to the etched surface and allow it to react for 60 seconds. Disperse any excess with a strong stream of air.[\[12\]](#)[\[13\]](#)

Step 3: Tooth Preparation and Bonding

- Isolation: Ensure adequate isolation of the treatment field, preferably with a rubber dam (e.g., OptraDam).[\[12\]](#)
- Etching: Apply 37% phosphoric acid gel (e.g., Total Etch) to the enamel margins for 15-30 seconds.[\[12\]](#)[\[14\]](#) Thoroughly rinse and dry the enamel until it appears chalky white.
- Adhesive Application: Apply a universal adhesive (e.g., Adhese Universal) to the entire bonding surface of the tooth preparation and scrub for 20 seconds.[\[12\]](#)[\[14\]](#)
- Air Thinning and Light Curing: Disperse the adhesive with a stream of air to create a thin, even layer and avoid pooling.[\[12\]](#)[\[14\]](#) Light-cure the adhesive for 10 seconds with a curing light of at least 500 mW/cm².[\[12\]](#)[\[14\]](#)

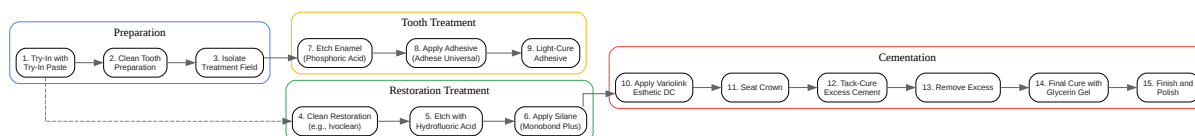
Step 4: Cementation and Curing

- Cement Application: Apply **Variolink** Esthetic DC from the automix syringe directly onto the internal surface of the restoration.[\[12\]](#)[\[17\]](#)
- Seating: Seat the restoration with gentle, uniform pressure.
- Excess Cement Removal: Tack-cure the excess cement for 2 seconds per quarter surface. [\[12\]](#)[\[17\]](#) The gel-like excess can then be easily removed with a scaler.
- Final Curing: After removing the excess, cover the restoration margins with a glycerine gel (e.g., Liquid Strip) to prevent an oxygen-inhibited layer. Light-cure all margins for an additional 10-20 seconds per segment.

Step 5: Finishing and Polishing

- Occlusal Adjustment: Check the occlusion and make any necessary adjustments.
- Polishing: Polish the restoration margins with appropriate polishers.
- Final Rinse: Rinse off the glycerine gel.

V. Visualizations



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Variolink Esthetic | Adhesive Cementation | Ivoclar LI [ivoclar.com]
- 2. ivodent.hu [ivodent.hu]
- 3. Shear bond strength of composite resin cements to lithium disilicate ceramics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Comparative analysis of shear bond strength of lithium disilicate samples cemented using different resin cement systems: An in vitro study - PMC [pmc.ncbi.nlm.nih.gov]

- 5. Influence of resin cement and thermocycling on milled lithium disilicate ceramic microshear bond strength [scielo.org.ar]
- 6. Influence of Different Luting Cements on the Shear Bond Strength of Pretreated Lithium Disilicate Materials [thejcdp.com]
- 7. Comparative evaluation of the shear bond strength of lithium disilicate veneers using one light-cure and two dual-cure resin cement: An in vitro study - PMC [pmc.ncbi.nlm.nih.gov]
- 8. dentalkart-media.s3.ap-south-1.amazonaws.com [dentalkart-media.s3.ap-south-1.amazonaws.com]
- 9. Marginal adaptation of lithium disilicate ceramic crowns cemented with three different resin cements - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Clinical Survival of Reduced-Thickness Monolithic Lithium-Disilicate Crowns: A 3-Year Randomized Controlled Trial - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Retrospective clinical study on the performance and aesthetic outcome of pressed lithium disilicate restorations in posterior teeth up to 8.3 years - PMC [pmc.ncbi.nlm.nih.gov]
- 12. youtube.com [youtube.com]
- 13. youtube.com [youtube.com]
- 14. youtube.com [youtube.com]
- 15. ivoclar.com [ivoclar.com]
- 16. Effect of Different Surface Treatments of Lithium Disilicate on the Adhesive Properties of Resin Cements - PMC [pmc.ncbi.nlm.nih.gov]
- 17. cementation-navigation.com [cementation-navigation.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Cementing Lithium Disilicate Crowns with Variolink]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1169904#application-of-variolink-for-cementing-lithium-disilicate-crowns]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com